

Technical Support Center: Respimat® Inhaler for Research Protocols

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Compound of Interest

Compound Name: *Stiolto Respimat*

CAS No.: *1589477-29-1*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the Respimat® Soft Mist™ Inhaler in experimental protocols.

Troubleshooting Guides and FAQs

This section addresses specific issues that may be encountered during the use of the Respimat® inhaler in a laboratory setting.

Question	Answer
Why can't I press the dose-release button?	There are two likely reasons: 1. The base has not been turned. The mechanism requires the clear base to be turned a half-turn (180°) in a continuous motion until it clicks to prime the device for actuation. If you have not turned the base, the button will not depress. 2. The cartridge is empty. The dose indicator on the cartridge will display a white arrow on a red background, and the inhaler will automatically lock to prevent the use of an empty cartridge. You will need to insert a new cartridge.
Why won't my Respimat® inhaler spray?	This could be due to a few factors: 1. A cartridge has not been inserted. Ensure a cartridge is properly inserted into the inhaler. 2. The inhaler has not been primed. For a new device, after inserting the cartridge, you must prime it by performing the "Turn, Open, Press" (TOP) sequence towards the ground until a mist is visible, and then repeat this three more times. 3. Infrequent Use. If the inhaler has not been used for more than 7 days, release one puff towards the ground before use. If it has been more than 21 days, re-prime the device as if it were new.
Why can't I turn the clear base?	This usually occurs for one of two reasons: 1. The base has already been turned. If the base has been turned and the device is primed, you cannot turn it again until the dose has been released. Proceed with the "Open" and "Press" steps. 2. The cartridge is empty and locked. If the dose indicator shows that the cartridge is empty, the base will be locked. You must replace the cartridge.
The delivered dose seems inconsistent in my in vitro setup. What could be the cause?	Several factors can influence dose consistency in a laboratory setting: 1. Improper technique:

Ensure the "Turn, Open, Press" (TOP) sequence is performed correctly for each actuation. Inconsistent turning of the base or incomplete pressing of the dose-release button can affect the metered dose. 2. Environmental conditions: While the Respimat® is designed to be independent of patient inspiratory flow, extreme environmental conditions (high/low temperature and humidity) not typical for clinical use could theoretically affect the aerosol properties. Maintain stable laboratory conditions. 3. Device misuse: In a research setting, repeated actuations without sufficient time between them or handling that differs significantly from standard patient use might impact performance. Adhere to a consistent and realistic usage protocol.

I am observing higher than expected oropharyngeal deposition in my throat model. What should I check?

High oropharyngeal deposition can be an artifact of the experimental setup: 1. Inhaler positioning: Ensure the inhaler is positioned at the correct angle and distance relative to the throat model's inlet. 2. Airflow rate: While the Respimat®'s aerosol generation is independent of inspiratory flow, the airflow rate through your apparatus will still influence particle deposition. Ensure the flow rate is appropriate for the model being used (e.g., simulating moderate vs. severe COPD breathing patterns).^[1] 3. Coordination: A significant delay between actuation and the start of airflow in the model can lead to larger droplets settling out of the aerosol before "inhalation," increasing deposition in the throat model.

Quantitative Data on Respimat® Performance

The following tables summarize key performance metrics of the Respimat® inhaler from various in vitro studies. These values can serve as a baseline for experimental results.

Table 1: Modeled Dose to the Lung (mDTL) and Mass Median Aerodynamic Diameter (MMAD)

Inhaler	Breathing Pattern	Modeled Dose to the Lung (mDTL) (% of Nominal Dose ± SD)	Mass Median Aerodynamic Diameter (MMAD) (µm)
Respimat®	Moderate COPD	59% (± 5%)	3.7
Respimat®	Very Severe COPD	67% (± 5%)	3.7
Breezhaler®	Moderate COPD	43% (± 2%)	2.5 (Glycopyrronium)
Breezhaler®	Very Severe COPD	51% (± 2%)	2.5 (Glycopyrronium)
Genuair®	Moderate COPD	32% (± 2%)	2.4 (Aclidinium)
Genuair®	Very Severe COPD	42% (± 1%)	2.4 (Aclidinium)
Data sourced from Ciciliani et al., 2017. [1]			

Table 2: Fine Particle Dose to the Lung (FPDTL) in Pediatric Models

Age Group	Fine Particle Dose to the Lung (% of Label Claim $\pm$ SD)
0 - <2 years	5.1% ($\pm$ 1.1%)
2 - <3 years	15.6% ($\pm$ 1.4%)
3 - <4 years	17.9% ($\pm$ 1.5%)
4 - <5 years	37.1% ($\pm$ 1.8%)

Data represents the percentage of a 2.5 μ g tiotropium actuation delivered as particles <5 μ m past an age-specific throat model. Sourced from Zielen et al., 2015.[2]

Table 3: Comparative Performance Characteristics

Characteristic	Respimat® Soft Mist™ Inhaler	Pressurized Metered-Dose Inhalers (pMDIs)
Mean Aerosol Velocity (at 10 cm)	0.8 m/s	2.0 - 8.4 m/s
Mean Spray Duration	1.5 s	0.15 - 0.36 s
Fine Particle Fraction (<5.8 μ m)	~62% of delivered dose	Varies, but generally lower than Respimat®

Data sourced from Hochrainer et al., as cited in Kew et al., 2013.[3]

Experimental Protocols

Below are detailed methodologies for key in vitro experiments to characterize the performance of the Respimat® inhaler.

Methodology 1: Aerodynamic Particle Size Distribution (APSD) by Andersen Cascade Impactor (ACI)

This protocol describes the determination of the APSD of an aerosol from a Respimat® inhaler using an 8-stage ACI.

1. Materials and Equipment:

- 8-Stage Andersen Cascade Impactor (ACI)
- USP Induction Port (Throat)
- Vacuum pump with a calibrated flow controller
- Collection plates for each ACI stage
- Solvent for drug recovery (e.g., Methanol-buffer solution)
- HPLC system with a validated method for the active pharmaceutical ingredient (API)
- Respimat® inhaler and cartridges

2. Impactor Preparation:

- Ensure all stages of the ACI are clean and dry.
- To minimize particle bounce, apply a thin, uniform coating of a suitable material (e.g., glycerol or silicone oil) to each collection plate.
- Assemble the ACI stack in the correct order (Stage 0 to Filter) and ensure all seals are tight to prevent leaks.
- Attach the USP Induction Port to the top of the impactor.

3. Test Procedure:

- Connect the ACI to the vacuum pump and calibrate the airflow to a constant rate, typically 28.3 L/min for many inhaler testing protocols.

- Prepare the Respimat® inhaler for use according to the manufacturer's instructions (cartridge insertion and priming).
- Insert the mouthpiece of the Respimat® into a suitable mouthpiece adapter to ensure a tight seal with the USP Induction Port.
- Actuate the vacuum pump to start the airflow through the ACI.
- Fire a single dose (two actuations) of the Respimat® into the induction port. The duration of the airflow should be sufficient to capture the entire aerosol plume (e.g., 6 seconds).
- Turn off the vacuum pump.

4. Sample Recovery and Analysis:

- Carefully disassemble the ACI.
- Rinse the drug deposited on the mouthpiece adapter, induction port, each individual stage, and the final filter into separate volumetric flasks using the validated recovery solvent.
- Analyze the concentration of the API in each sample using a validated HPLC method.

5. Data Analysis:

- Calculate the mass of API deposited on each stage.
- Determine the cumulative mass undersize for each stage cutoff diameter.
- Calculate key parameters such as Mass Median Aerodynamic Diameter (MMAD) and Geometric Standard Deviation (GSD).
- Calculate the Fine Particle Dose (FPD) - the total mass of particles with an aerodynamic diameter less than 5 μm - and the Fine Particle Fraction (FPF) - the FPD as a percentage of the total delivered dose.

Methodology 2: Droplet Size Distribution by Laser Diffraction

This protocol outlines the measurement of the droplet size distribution of the Respimat® aerosol using a laser diffraction instrument (e.g., Malvern Spraytec).

1. Materials and Equipment:

- Laser diffraction instrument (e.g., Malvern Spraytec) equipped with an inhalation cell.
- Vacuum source to draw the aerosol through the measurement zone.
- Climate-controlled chamber to provide humidified air (optional but recommended to minimize evaporation).
- Respimat® inhaler and cartridges.

2. Instrument Setup:

- Position the inhalation cell within the laser diffraction instrument's measurement zone.
- Connect the inhalation cell to the vacuum source. Set the desired flow rate (e.g., 30 L/min).
- If using humidified air, connect the output of the climate-controlled chamber to the air inlets of the inhalation cell. A relative humidity of >90% is often used to simulate respiratory tract conditions and minimize droplet evaporation.[4]
- Perform a background measurement with the airflow on to account for any particles in the air stream.

3. Test Procedure:

- Prime the Respimat® inhaler as per the instructions.
- Position the inhaler at a fixed, reproducible distance and angle from the laser beam within the inhalation cell.
- Start the data acquisition on the laser diffraction software. The acquisition should be set to a high frequency (e.g., 100 Hz) to capture the dynamics of the spray event.
- Actuate the Respimat® inhaler, firing the aerosol plume through the laser beam.

- Continue data acquisition for a sufficient duration (e.g., 6 seconds) to capture the entire event.

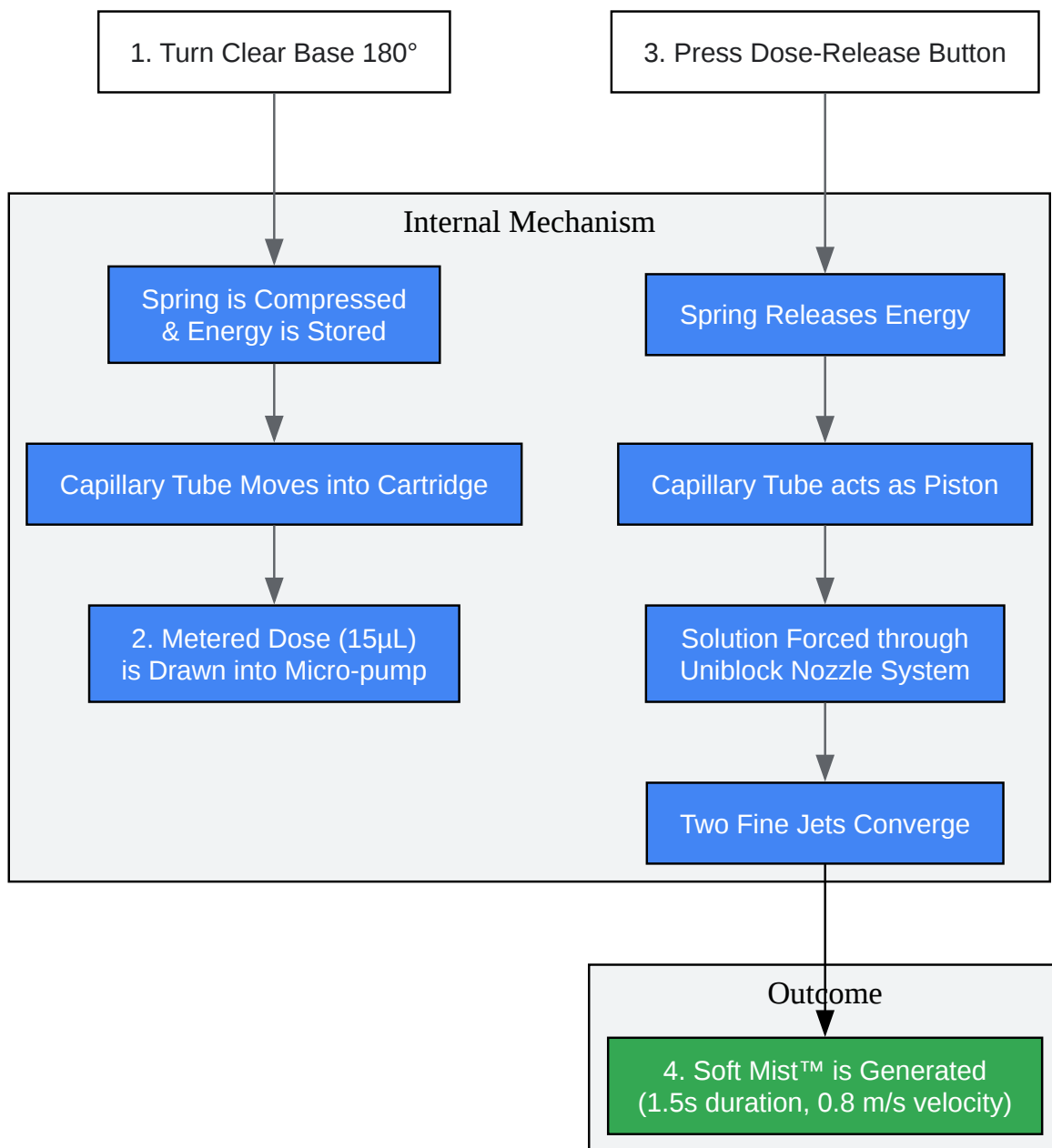
4. Data Analysis:

- The instrument's software will calculate the droplet size distribution based on the light scattering pattern using Mie theory.
- Key parameters to report include the volume median diameter (Dv50), as well as Dv10 and Dv90, which represent the diameters below which 10% and 90% of the volume of droplets exist, respectively.
- Analyze the time-resolved data to understand the evolution of the droplet size throughout the spray duration.

Visualizations

Respimat® Inhaler Mechanism of Action

The following diagram illustrates the internal mechanical and logical workflow of the Respimat® inhaler from user action to soft mist generation.

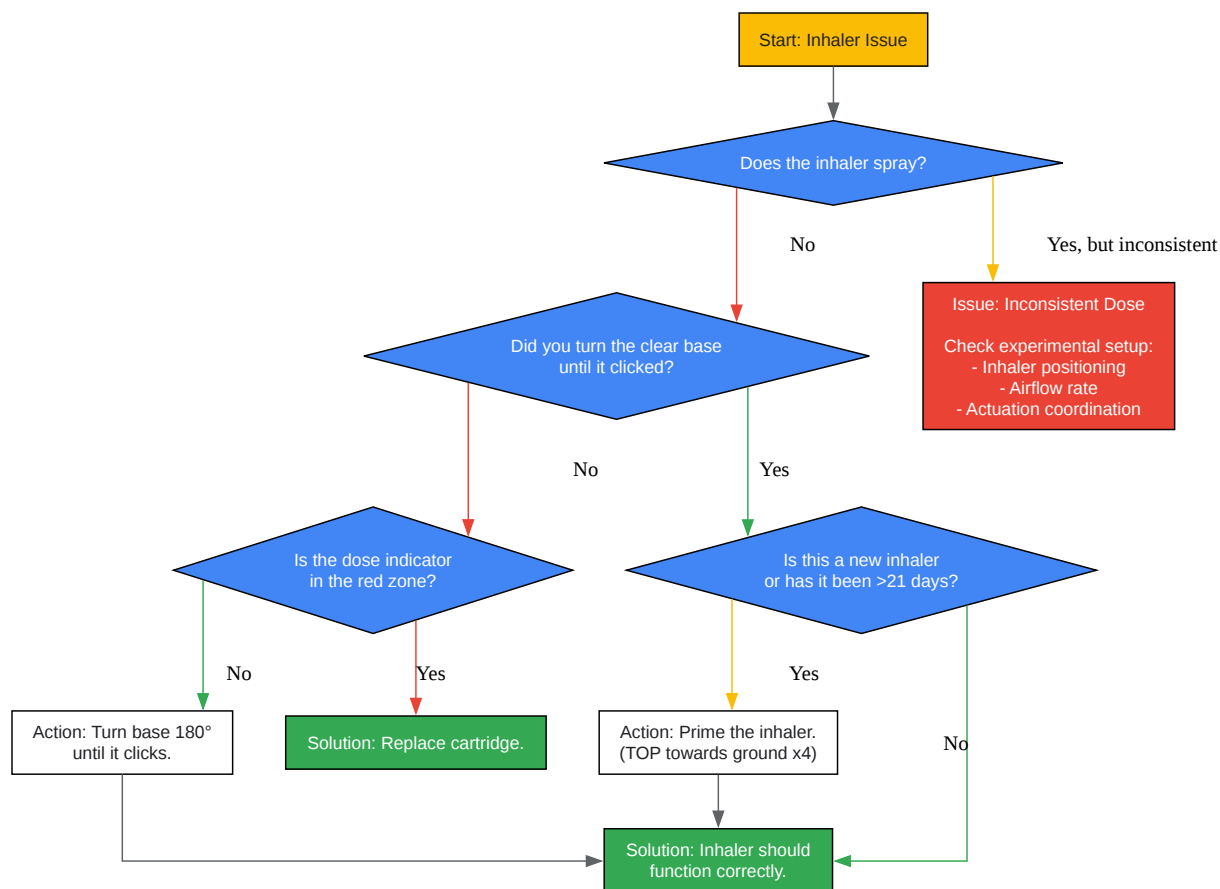


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Respimat® Inhaler Mechanical Workflow

Troubleshooting Logic Flowchart

This diagram provides a logical workflow for troubleshooting common issues encountered during the use of the Respimat® inhaler.



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Respimat® Troubleshooting Workflow

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